

An In-depth Technical Guide to N,N-Diethylaniline (CAS 91-66-7)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N-Diethylaniline*

Cat. No.: B043248

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Abstract

N,N-Diethylaniline, with the Chemical Abstracts Service (CAS) number 91-66-7, is a tertiary amine of significant interest in organic synthesis and industrial chemistry. This document provides a comprehensive technical overview of its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, its primary applications, and essential safety information. The content is structured to serve as a practical guide for professionals in research and development.

Chemical and Physical Properties

N,N-Diethylaniline is a colorless to pale yellow oily liquid with a characteristic fish-like odor.^[1] It is an organic compound that is slightly soluble in water but miscible with many organic solvents.^[2] Below is a summary of its key quantitative properties.

Table 1: Physical and Chemical Properties of **N,N-Diethylaniline**

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₅ N	[3]
Molecular Weight	149.23 g/mol	[3]
CAS Number	91-66-7	[3]
EC Number	202-088-8	[3]
Melting Point	-38 °C	[3]
Boiling Point	217 °C	[3]
Density	0.938 g/mL at 25 °C	[3]
Vapor Density	5.2 (vs air)	[4]
Vapor Pressure	1 mmHg at 49.7 °C	[4]
Refractive Index (n _{20/D})	1.542	[3]
Flash Point	88 °C (closed cup)	[3]
Autoignition Temperature	332 °C	[5]
Water Solubility	1.40 g/L at 12 °C	[2]
LogP (Octanol/Water Partition Coefficient)	3.904 at 25°C	[6]

Synthesis of N,N-Diethylaniline

N,N-Diethylaniline can be synthesized through various methods. Two common laboratory-scale protocols are detailed below.

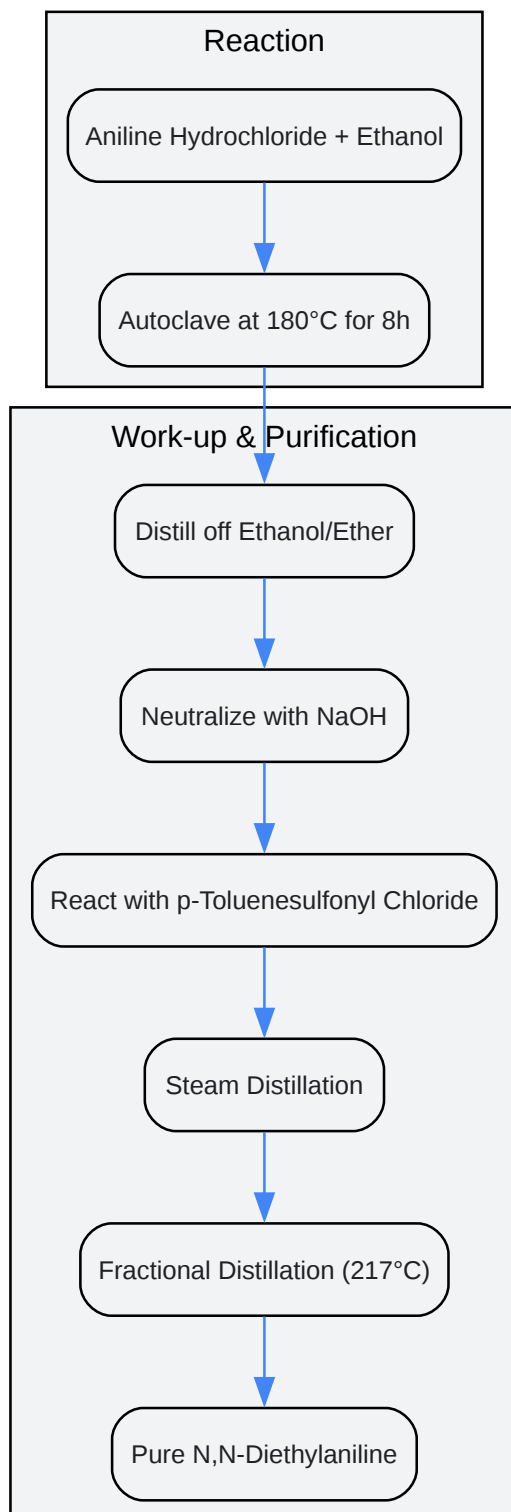
Synthesis from Aniline Hydrochloride and Ethanol

This classical method involves the direct alkylation of aniline using ethanol at elevated temperature and pressure.

Experimental Protocol:

- **Reaction Setup:** In an enameled autoclave, combine 130 g of dried aniline hydrochloride and 140 g of 95% ethanol.
- **Heating:** Seal the autoclave and heat the mixture to 180 °C for 8 hours.
- **Work-up:** After cooling, transfer the contents to a round-bottomed flask. Distill off the ethanol and any ethyl ether formed.
- **Neutralization:** Treat the residual mixture of monoethylaniline and diethylaniline with 110 g of a 30% caustic soda solution.
- **Purification of Diethylaniline:** To separate the mono- and diethylaniline, stir the product at room temperature with 40 g of p-toluenesulfonyl chloride. This reagent selectively forms a non-volatile derivative with the monoethylaniline.
- **Isolation:** Steam distill the mixture to isolate the **N,N-diethylaniline**. The distillate is then saturated with common salt to salt out the product.
- **Final Purification:** Separate the organic layer and perform a final distillation, collecting the fraction that boils at 217 °C. This procedure typically yields **N,N-diethylaniline** as a colorless liquid with a theoretical yield of around 80%.^[7]

Synthesis of N,N-Diethylaniline from Aniline Hydrochloride

[Click to download full resolution via product page](#)Synthesis of **N,N-Diethylaniline** from Aniline Hydrochloride.

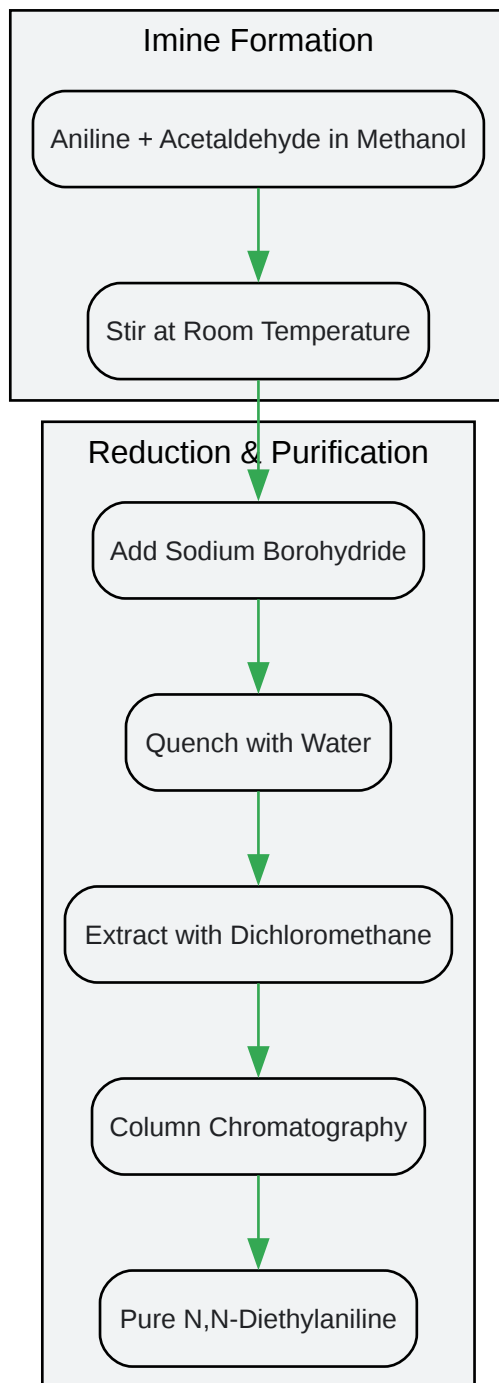
Synthesis via Reductive Amination

A more modern and often milder approach involves the reductive amination of aniline with an appropriate carbonyl compound.

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask, dissolve aniline (1 equivalent) in a suitable solvent such as methanol.
- **Imine Formation:** Add acetaldehyde (2.2 equivalents) to the solution and stir for 30 minutes at room temperature to facilitate the formation of the intermediate imine.
- **Reduction:** Cool the mixture in an ice bath and slowly add a reducing agent such as sodium borohydride (NaBH_4) in portions.
- **Reaction Monitoring:** Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, quench the reaction by the slow addition of water.
- **Extraction:** Extract the aqueous layer with a suitable organic solvent like dichloromethane.
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure. The crude product can be further purified by column chromatography on silica gel.

Reductive Amination Synthesis of N,N-Diethylaniline

[Click to download full resolution via product page](#)Reductive Amination Synthesis of **N,N-Diethylaniline**.

Analytical Methods

The purity and identity of **N,N-Diethylaniline** can be assessed using standard analytical techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

Experimental Protocol:

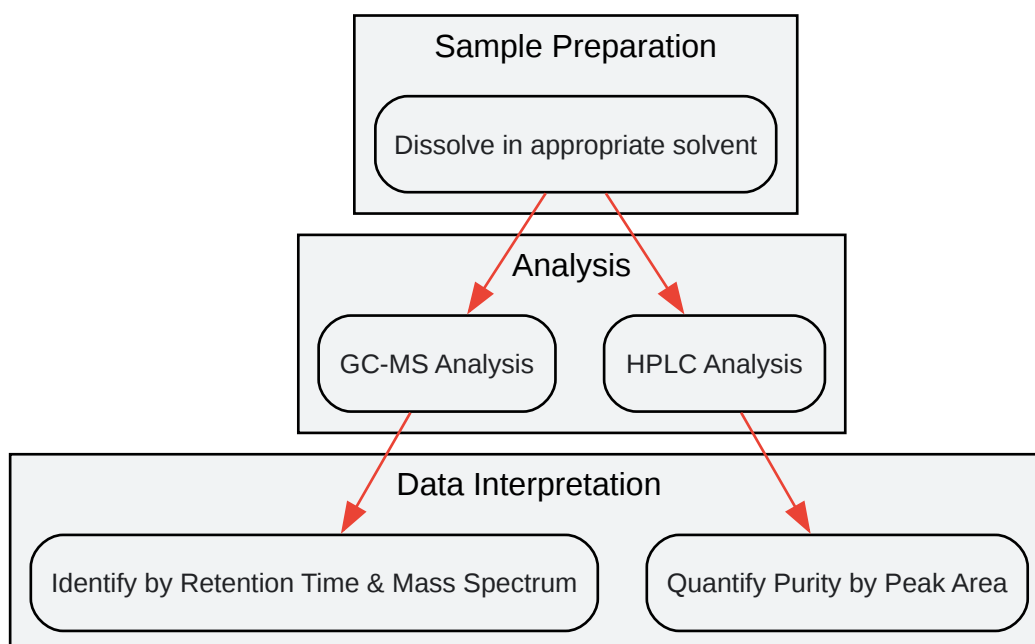
- Sample Preparation: Prepare a dilute solution of **N,N-Diethylaniline** in a volatile organic solvent such as dichloromethane or ethyl acetate.
- GC Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
 - Injector Temperature: 250 °C.
 - Oven Program: Start at 80 °C, hold for 2 minutes, then ramp to 280 °C at a rate of 10 °C/min.
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ionization Mode: Electron Impact (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 300.
 - Ion Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
- Data Analysis: Identify **N,N-Diethylaniline** by its retention time and the fragmentation pattern in the mass spectrum. The molecular ion peak will be at m/z 149, with characteristic fragments at m/z 134 (loss of CH₃) and m/z 106 (loss of C₂H₅).

High-Performance Liquid Chromatography (HPLC)

Experimental Protocol:

- Sample Preparation: Dissolve a precisely weighed amount of the sample in the mobile phase to create a stock solution. Further dilute as necessary.
- HPLC Conditions:
 - Column: A C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μ m).
 - Mobile Phase: An isocratic or gradient mixture of acetonitrile and water, with a small amount of an acid modifier like formic acid or phosphoric acid for better peak shape.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detector set at a wavelength of 254 nm.
 - Column Temperature: 30 $^{\circ}$ C.
- Data Analysis: Quantify the purity of **N,N-Diethylaniline** by comparing the peak area of the analyte to that of a certified reference standard. Impurities can be identified and quantified based on their retention times and peak areas.

Analytical Workflow for N,N-Diethylaniline

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Analytical Workflow for **N,N-Diethylaniline**.

Applications

N,N-Diethylaniline is a versatile chemical intermediate with a range of applications:

- **Dye Manufacturing:** It serves as a precursor in the synthesis of various dyes, including azo and triphenylmethane dyes.[4] For instance, its condensation with benzaldehyde derivatives is a key step in the production of brilliant green and other similar colorants.
- **Pharmaceutical Synthesis:** It is used as an intermediate in the manufacturing of certain pharmaceuticals.[4]
- **Catalysis and Organic Synthesis:** **N,N-Diethylaniline** can act as a catalyst in various organic reactions.[4] Additionally, its complex with borane, diethylaniline borane (DEANB), is employed as a reducing agent in organic synthesis.[4]
- **Acid Scavenger:** In certain chemical processes, it is used as an acid-absorbing base.

Safety Information

N,N-Diethylaniline is a hazardous substance and must be handled with appropriate safety precautions.

Table 2: Hazard and Safety Information for **N,N-Diethylaniline**

Hazard Classification	GHS Pictograms	Hazard Statements	Precautionary Statements
Acute Toxicity (Oral, Dermal, Inhalation)	Danger	H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled.	P261, P273, P280, P301+P310, P311
Skin Corrosion/Irritation	Warning	H315: Causes skin irritation.	P302+P352
Specific Target Organ Toxicity (Repeated Exposure)	Warning	H373: May cause damage to organs through prolonged or repeated exposure.	P314
Hazardous to the Aquatic Environment (Chronic)	Warning	H411: Toxic to aquatic life with long lasting effects.	P273

Handling and Storage:

- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[\[8\]](#)
- Work in a well-ventilated area or under a fume hood.[\[9\]](#)
- Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents and strong acids.[\[2\]](#)[\[9\]](#)
- In case of fire, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[8\]](#)

First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[\[8\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician.[\[8\]](#)

- Eye Contact: Flush eyes with water as a precaution.[8]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[8]

Exposure can lead to the formation of methemoglobin, which can cause cyanosis. The onset of symptoms may be delayed.[8]

Conclusion

N,N-Diethylaniline is a chemical of significant industrial and research importance. This guide has provided a detailed overview of its properties, synthesis, analysis, applications, and safety. Adherence to the outlined protocols and safety measures is crucial for its effective and safe handling and use in a laboratory or industrial setting.

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